

# An In-depth Technical Guide to the Cellular Targets of GPR120 Agonist 2

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## Compound of Interest

Compound Name: GPR120 Agonist 2

Cat. No.: B608918

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Disclaimer: **GPR120 Agonist 2** is a G protein-coupled receptor 120 (GPR120) agonist identified in patent literature.<sup>[1][2]</sup> Publicly available data on the specific cellular targets and quantitative pharmacological properties of "**GPR120 Agonist 2**" are limited. This guide provides a comprehensive overview of the well-established cellular targets and signaling pathways of GPR120 agonists in general, which are the expected mechanisms of action for **GPR120 Agonist 2**.

G protein-coupled receptor 120 (GPR120), also known as Free Fatty Acid Receptor 4 (FFAR4), is a receptor for medium and long-chain free fatty acids.<sup>[3][4]</sup> It is a key regulator of metabolic and inflammatory processes, making it an attractive therapeutic target for conditions such as type 2 diabetes, obesity, and inflammatory diseases.<sup>[4][5][6]</sup> GPR120 is primarily expressed in adipose tissue, macrophages, and intestinal enteroendocrine cells.<sup>[5][6]</sup> Activation of GPR120 by an agonist like **GPR120 Agonist 2** initiates a cascade of intracellular signaling events that mediate its physiological effects.

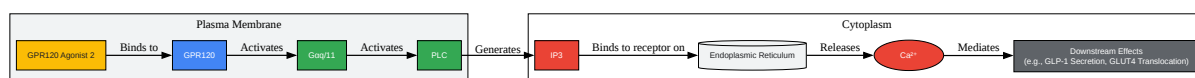
## Primary Cellular Targets and Signaling Pathways

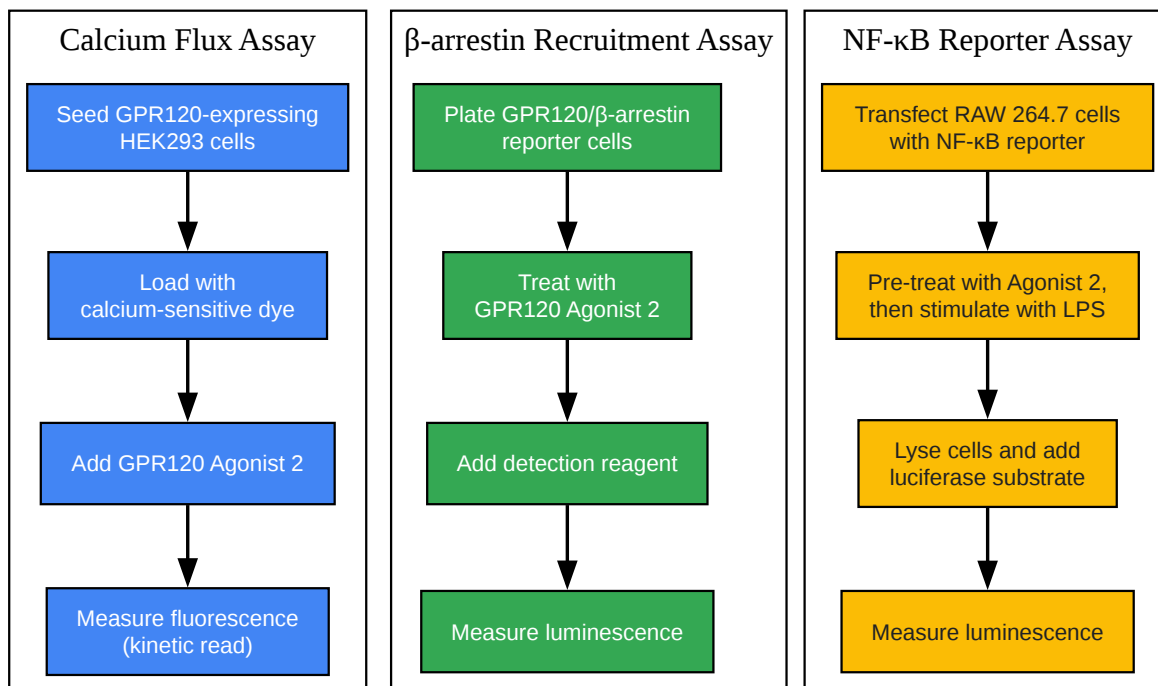
Upon activation by an agonist, GPR120 signals through two primary pathways: a Gαq/11-mediated pathway that leads to an increase in intracellular calcium, and a β-arrestin 2-dependent pathway that mediates anti-inflammatory effects.

### 1. Gαq/11-Mediated Signaling Pathway:

This pathway is primarily associated with metabolic regulation.

- GPR120: The agonist binds to and activates the GPR120 receptor on the cell surface.
- Gαq/11: The activated GPR120 couples to the heterotrimeric G protein Gαq/11.
- Phospholipase C (PLC): Gαq/11 activates PLC.
- Inositol Trisphosphate (IP3) and Diacylglycerol (DAG): PLC cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into IP3 and DAG.
- Intracellular Calcium (Ca<sup>2+</sup>): IP3 binds to its receptor on the endoplasmic reticulum, leading to the release of stored calcium into the cytoplasm.[\[7\]](#)
- Downstream Effects: The increase in intracellular calcium can lead to various cellular responses, including the secretion of glucagon-like peptide-1 (GLP-1) from enteroendocrine cells and the stimulation of glucose transporter 4 (GLUT4) translocation in adipocytes, which promotes glucose uptake.[\[8\]](#)





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